

4-Aminopentane-2-ol CAS number and safety information

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Compound of Interest

Compound Name: 4-Aminopentane-2-ol

Cat. No.: B1281818

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An In-depth Technical Guide to **4-Aminopentane-2-ol**: CAS Number and Safety Information

This technical guide provides comprehensive information on the chemical properties and safety profile of **4-Aminopentane-2-ol**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

4-Aminopentane-2-ol is an organic compound classified as an amino alcohol.[1] It features a five-carbon chain with an amine group at the fourth position and a hydroxyl group at the second position.[2] This bifunctional nature makes it a versatile building block in organic and medicinal chemistry.[2]

Identifier	Value	Reference
IUPAC Name	4-aminopentane-2-ol	[1][3]
CAS Number	13325-12-7	[1][2][3][4][5]
Molecular Formula	C ₅ H ₁₃ NO	[1][4]
Molecular Weight	103.16 g/mol	[1][2]
SMILES	CC(CC(C)O)N	[1][3][4]
InChI Key	RTFVYTOTESLFBG-UHFFFAOYSA-N	[1][2]

GHS Hazard and Safety Information

4-Aminopentan-2-ol is classified as a hazardous substance. It is a combustible liquid that causes severe skin burns and eye damage, and may cause respiratory irritation.^{[1][3]} Some data also indicates it may be harmful if swallowed.^[3]

GHS Classification Summary

Hazard Class	Hazard Category	GHS Hazard Statement	Pictogram	Signal Word	Reference
Flammable Liquids	Category 4	H227: Combustible liquid	No Pictogram required	Warning	^{[1][3]}
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	Corrosive	Danger	^{[1][3]}
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Irritant	Warning	^[3]
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation	Irritant	Warning	^{[1][3]}

Precautionary Statements

Safe handling and emergency response procedures are guided by the following precautionary statements.

Type	Code	Statement	Reference
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[6]
P264	Wash skin thoroughly after handling.	[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6]	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[6]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[6]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P310	Immediately call a POISON CENTER or	[6][7]	

	doctor.		
P363	Wash contaminated clothing before reuse.	[6]	
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	[7]	
Storage	P403+P235	Store in a well-ventilated place. Keep cool.	[6]
P405	Store locked up.	[6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.	[6][7]

Safety and Handling Protocols

While specific experimental toxicology data such as LD50 values are not detailed in the provided search results, the following protocols for safe handling, storage, and first aid are derived from safety data sheets.

Handling Procedures

- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[8][9] Avoid breathing vapors or mists.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear splash-proof goggles or a face shield.[8] Eyewash stations should be readily available.[6][10]
 - Skin Protection: Wear suitable protective gloves (e.g., Solvex, neoprene, butyl) and protective clothing to prevent skin contact.[8]

- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator.[8][10]
- General Hygiene: Wash hands thoroughly after handling.[6][8] Do not eat, drink, or smoke when using this product.[10]

Storage Procedures

- Conditions: Store in a cool, dry, and well-ventilated place.[6][8] Keep containers tightly closed.[7][9]
- Incompatibilities: Keep away from heat, sparks, and open flames.[7] Store away from strong oxidizing agents.[9]
- Area: Store in a corrosives area and keep locked up.[7][9]

First Aid Experimental Protocols

In the event of exposure, follow these procedures immediately.

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][11]
 - Remove contact lenses if present and easy to do.
 - Continue rinsing.
 - Seek immediate medical attention from an ophthalmologist.
- Skin Contact:
 - Immediately take off all contaminated clothing.[7]
 - Rinse the affected skin area with plenty of water or shower.[7]
 - Wash with soap and water.[8]

- Seek immediate medical attention.[7]
- Inhalation:
 - Remove the person from the exposure area to fresh air and keep them at rest in a position comfortable for breathing.[6][7][8]
 - If breathing is difficult, give oxygen.[8] If breathing has stopped, provide artificial respiration.[8][11]
 - Seek immediate medical attention.[11]
- Ingestion:
 - Rinse mouth with water.[6]
 - Do NOT induce vomiting.[6][7]
 - If the person is conscious, give two glasses of water to drink.[8]
 - Seek immediate medical attention.[8][11]

Visualization of Safety Information

The following diagram illustrates the logical flow from chemical identification to the necessary safety and response actions.



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Caption: Logical workflow from chemical identity to hazard-based safety measures.

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